

Proper Disposal of 2-Bromoacetophenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Bromoacetophenone

Cat. No.: B140003

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The safe and compliant disposal of **2-Bromoacetophenone** is critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **2-Bromoacetophenone** waste, from initial handling to final disposal, in accordance with established safety protocols.

Immediate Safety and Handling Precautions

2-Bromoacetophenone is a hazardous substance that requires careful handling. It is classified as a lachrymator and is corrosive, causing severe skin burns and eye damage.^{[1][2]} Inhalation or ingestion may be fatal.^[1] Adherence to the following safety measures is mandatory.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, chemical safety goggles or a face shield, and a lab coat.^{[3][4][5]} Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors or dust.^{[1][3][5]}
- **Spill Management:** In the event of a spill, immediately clear the area.^{[6][7]} Avoid breathing vapors and ensure there is adequate ventilation.^{[1][6]} Spills should be contained and absorbed using an inert material such as sand, earth, or vermiculite.^{[4][5][6]} The collected material must be placed in a suitable, clearly labeled, and sealed container for disposal.^{[4][5]} Do not allow the substance or cleanup materials to enter drains or waterways.^{[1][3][6]} After cleanup, decontaminate all protective equipment before reuse.^[6]

Quantitative Data for 2-Bromoacetophenone

The following table summarizes key quantitative data for **2-Bromoacetophenone**, which is essential for its safe handling and management.

Property	Value	Citations
Chemical Formula	C ₈ H ₇ BrO	[3][4]
Molecular Weight	199.04 g/mol	[3]
CAS Number	70-11-1 (Phenacyl bromide)	[1][8]
Appearance	White to light yellow or green-brown crystals, powder, or liquid	[4][9]
Melting Point	48 - 51 °C	[2][9]
Boiling Point	135 °C @ 18 mmHg	[9]
Incompatibilities	Strong oxidizing agents, strong bases	[1][5][9]
Hazard Class	6.1 (Toxic)	[9]

Step-by-Step Disposal Protocol

The universally recommended method for the disposal of **2-Bromoacetophenone** is through a licensed and approved hazardous waste disposal service.[3][4][8][10] Direct treatment or neutralization in the lab is not advised without specific, validated protocols, which are not provided in standard safety data sheets.

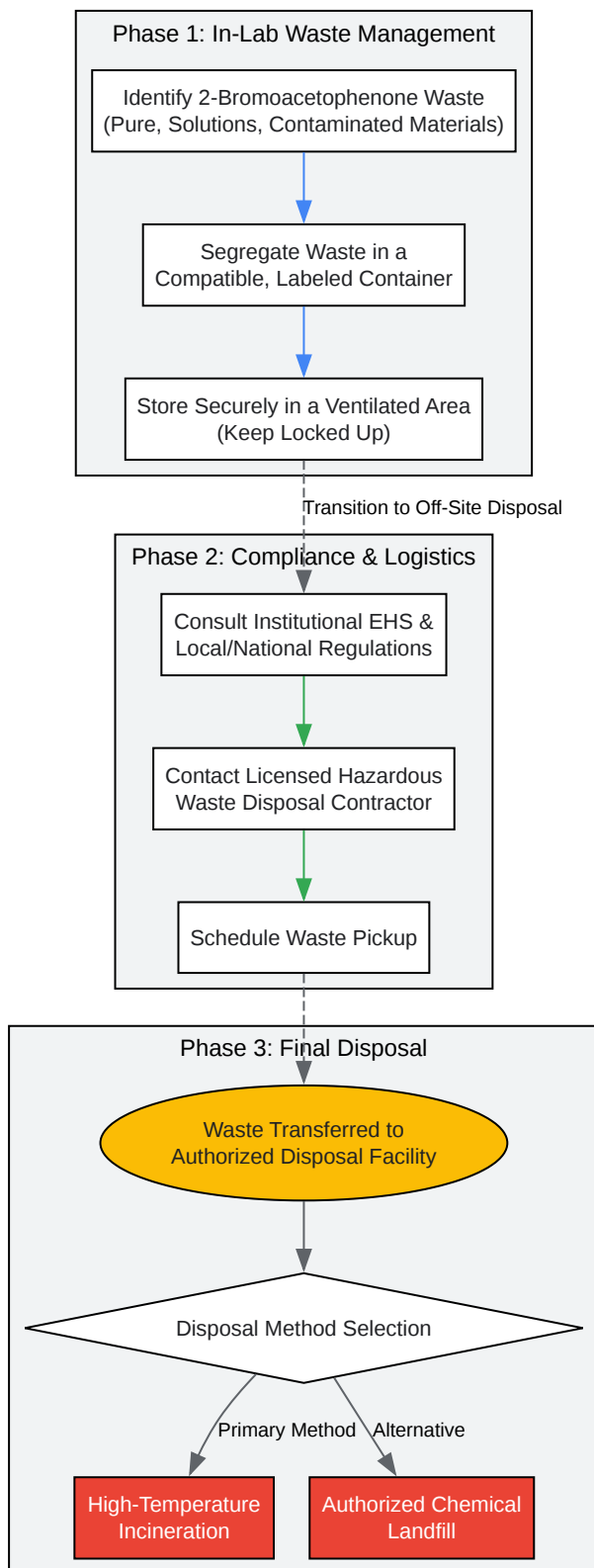
- Waste Identification and Segregation:
 - Identify all waste containing **2-Bromoacetophenone**, including pure substance, contaminated solutions, and spill cleanup materials.
 - Do not mix **2-Bromoacetophenone** waste with other waste streams.[3] Keep it in its original container or a designated, compatible, and properly labeled waste container.[3][6]

Suitable containers are made of polyethylene or polypropylene.[6]

- Container Management:
 - Ensure the waste container is clearly and accurately labeled as "Hazardous Waste: **2-Bromoacetophenone**" and includes appropriate hazard symbols (e.g., toxic, corrosive). [6]
 - Keep the container tightly closed and store it in a cool, dry, well-ventilated, and secure area, away from incompatible materials.[3][4][7][8] The storage area should be locked up. [3][7][8]
- Consult Regulations:
 - Waste disposal regulations can vary significantly by location. It is mandatory to consult local, regional, and national hazardous waste regulations to ensure full compliance.[1][5][6][8] Your institution's Environmental Health and Safety (EHS) department is the primary resource for this information.
- Arrange for Professional Disposal:
 - Contact a licensed hazardous waste management company to arrange for the collection and disposal of the **2-Bromoacetophenone** waste.
 - The primary disposal methods employed by these facilities are typically high-temperature incineration in a licensed apparatus or burial in a specifically licensed landfill for chemical waste.[6]
- Empty Container Disposal:
 - Empty containers that held **2-Bromoacetophenone** are also considered hazardous as they may retain chemical residue.[6] They should be handled in the same manner as the chemical itself.[3] If they cannot be returned to the supplier for reuse, they should be punctured to prevent re-use and disposed of via the hazardous waste contractor.[6]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Bromoacetophenone**.



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Caption: Workflow for the safe disposal of **2-Bromoacetophenone** waste.

Experimental Protocols for Neutralization

The provided search results from various Safety Data Sheets and chemical databases do not contain specific, detailed experimental protocols for the neutralization of **2-Bromoacetophenone** for disposal purposes. While the chemistry of α -halo ketones suggests potential reactions, such as with bases, these are not provided as validated disposal methods. [1][5][9] The standard and required procedure is to treat **2-Bromoacetophenone** as a hazardous chemical waste and transfer it to an authorized disposal facility without attempting chemical neutralization in the laboratory. [1][3][4][5][6][7][8][10]

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